

# A Comparative Analysis of the Shock Sensitivity of Nitroguanidine and Other Insensitive Explosives

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nitroguanidine

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For researchers and professionals in energetic materials development, understanding the relative shock sensitivity of explosives is paramount for ensuring safety and performance. This guide provides a detailed comparison of the shock sensitivity of **nitroguanidine** (NQ) with other notable insensitive explosives: 1,3,5-triamino-2,4,6-trinitrobenzene (TATB), 3-nitro-1,2,4-triazol-5-one (NTO), and 1,1-diamino-2,2-dinitroethene (DADNE), also known as FOX-7.

**Nitroguanidine** is recognized for its remarkably low sensitivity to mechanical stimuli and shock waves, a characteristic that makes it a valuable component in insensitive munitions (IM) and low-vulnerability ammunition (LOVA) formulations.<sup>[1]</sup> This guide presents quantitative data from standardized tests, details of the experimental methodologies used to obtain this data, and a visual representation of the comparative sensitivities to aid in material selection and formulation development.

## Quantitative Comparison of Shock Sensitivity

The following table summarizes key shock and impact sensitivity data for **nitroguanidine** and other selected insensitive explosives. The data has been compiled from various sources, and efforts have been made to present values from comparable test methodologies. It is important to note that sensitivity values can be influenced by factors such as crystal size, density, and the presence of binders or other ingredients in formulations.

Explosive	Chemical Formula	Shock Sensitivity (P <sub>50</sub> , kbar)	Impact Sensitivity (H <sub>50</sub> , cm)	BAM Impact Sensitivity (J)	Critical Initiation Energy (J/cm <sup>2</sup> )
Nitroguanidine (NQ)	CH <sub>4</sub> N <sub>4</sub> O <sub>2</sub>	High (Very Insensitive) <sup>1</sup>	> 100 <sup>2</sup>	15 - 22.5 <sup>3</sup>	115
TATB	C <sub>6</sub> H <sub>6</sub> N <sub>6</sub> O <sub>6</sub>	~70	> 177 <sup>[2]</sup>	> 50	180
NTO	C <sub>2</sub> H <sub>2</sub> N <sub>4</sub> O <sub>3</sub>	Moderate	55	13	Not Available
DADNE (FOX-7)	C <sub>2</sub> H <sub>4</sub> N <sub>4</sub> O <sub>4</sub>	Moderate to High	50	7.5	Not Available

<sup>1</sup> Precise P<sub>50</sub> values for **nitroguanidine** from the Large-Scale Gap Test are not consistently reported in publicly available literature, but it is widely characterized as being very insensitive to shock.<sup>[3][4]</sup> Some studies note that small differences in loading densities can result in large differences in critical gap thicknesses.<sup>[4]</sup> <sup>2</sup> H<sub>50</sub> values can vary based on the specific test apparatus and methodology. The value for **Nitroguanidine** is often cited as being very high, indicating low sensitivity. <sup>3</sup> BAM Impact Sensitivity for formulations containing **Nitroguanidine**.<sup>[5]</sup>

## Experimental Protocols

The data presented in this guide is primarily derived from two standardized tests: the Large-Scale Gap Test (LSGT) for shock sensitivity and the Drop Weight Impact Test (such as the BAM Fallhammer test) for impact sensitivity.

### Large-Scale Gap Test (LSGT)

The NOL (Naval Ordnance Laboratory) Large-Scale Gap Test is a widely accepted method for determining the shock sensitivity of explosives.<sup>[3][5][6]</sup> The test determines the thickness of an inert barrier (the "gap") that will result in a 50% probability of initiating a detonation in the explosive sample when subjected to the shock from a standard donor charge.

Experimental Setup:

- Donor Charge: A standard explosive charge (e.g., pressed pentolite or tetryl) with known detonation characteristics.[7]
- Attenuator (Gap): A series of calibrated inert discs, typically made of polymethyl methacrylate (PMMA) or cellulose acetate, are placed between the donor and the acceptor.[8] The thickness of this gap is varied throughout the testing.
- Acceptor Charge: The explosive material being tested, confined in a standardized steel tube. [3]
- Witness Plate: A steel plate placed at the end of the acceptor charge. A clean hole punched through the witness plate is the primary criterion for a "go" (detonation).[7]

#### Procedure:

- The donor, gap, and acceptor charges are assembled in a rigid, aligned fixture.
- The donor charge is initiated by a detonator.
- The resulting shock wave propagates through the donor and into the inert gap material.
- The shock is attenuated as it passes through the gap.
- The attenuated shock emerges from the gap and impacts the acceptor charge.
- The outcome (detonation or no detonation) is determined by examining the witness plate.
- The "up-and-down" or Bruceton method is typically used to determine the gap thickness at which there is a 50% probability of detonation (the 50% point or critical gap).[5] This value is then often correlated to a critical initiation pressure ( $P_{50}$ ).

## Drop Weight Impact Test (BAM Method)

The BAM (Bundesanstalt für Materialforschung und -prüfung) Fallhammer test is a standard method for determining the sensitivity of an explosive to impact.[9][10][11] The test measures the minimum energy required to cause an explosion, flame, or other reaction in a sample when a standard weight is dropped from a specific height.

### Experimental Setup:

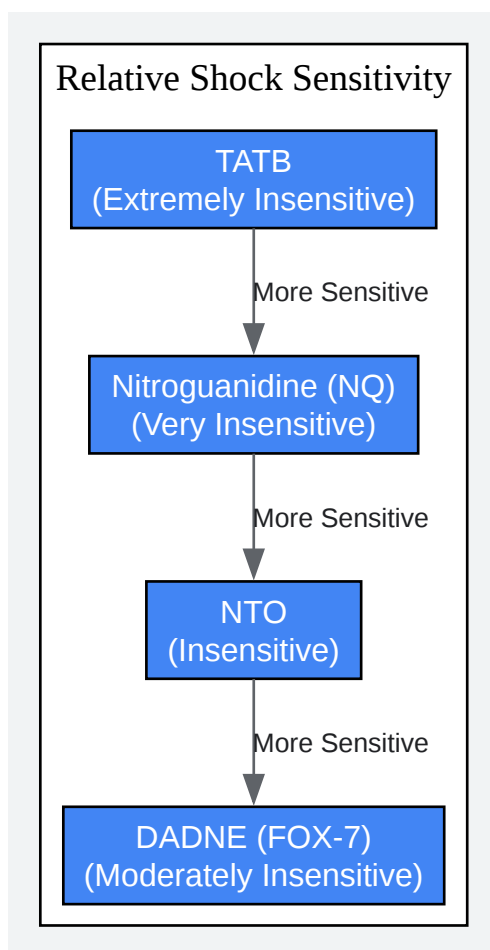
- Fallhammer Apparatus: Consists of a rigid base, an anvil, a guiding system for a drop weight, and the drop weight itself.[12] Standard weights can range from 0.25 kg to 10 kg.[13]
- Sample Assembly: A small amount of the explosive sample (typically around 40 mm<sup>3</sup>) is placed between two steel cylinders which are centered by a guide ring.[12][13]

### Procedure:

- A prepared sample of the explosive is placed in the sample assembly on the anvil.
- A drop weight of a specified mass is raised to a known height.
- The weight is released and allowed to fall, striking the upper steel cylinder of the sample assembly.
- The result is observed for any signs of reaction, such as an audible report, flame, or smoke.
- The test is repeated multiple times at various drop heights.
- The "up-and-down" method or other statistical approaches are used to determine the height at which there is a 50% probability of a reaction ( $H_{50}$ ). This height, along with the mass of the drop weight, is used to calculate the impact energy in Joules.

## Comparative Sensitivity and Logical Relationships

The following diagram illustrates the relative shock sensitivity of **nitroguanidine** and the other insensitive explosives discussed. The arrangement is based on the general understanding of their sensitivity, with the least sensitive explosives positioned higher.



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Relative shock sensitivity of selected insensitive explosives.

## Conclusion

**Nitroguanidine** exhibits a high degree of insensitivity to shock and impact, making it a critical component in the development of safer and more reliable energetic materials. Its shock sensitivity is comparable to, and in some cases superior to, other well-known insensitive explosives like NTO and DADNE. While TATB remains one of the most insensitive explosives known, **nitroguanidine** offers a valuable balance of low sensitivity and energetic performance, securing its role in advanced explosive and propellant formulations. The quantitative data and experimental protocols provided in this guide offer a foundation for informed decision-making in the research and development of next-generation insensitive munitions.

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## References

- 1. researchgate.net [researchgate.net]
- 2. osti.gov [osti.gov]
- 3. apps.dtic.mil [apps.dtic.mil]
- 4. apps.dtic.mil [apps.dtic.mil]
- 5. dst.defence.gov.au [dst.defence.gov.au]
- 6. unece.org [unece.org]
- 7. scispace.com [scispace.com]
- 8. osti.gov [osti.gov]
- 9. fauske.com [fauske.com]
- 10. youtube.com [youtube.com]
- 11. What is the BAM fall hammer impact sensitivity test? [qinsun-lab.com]
- 12. mueller-instruments.de [mueller-instruments.de]
- 13. etusersgroup.org [etusersgroup.org]
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